

# comparative performance of indium antimonide (InSb) in infrared detectors

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## A Comparative Guide to Indium Antimonide (InSb) in Infrared Detection

For researchers, scientists, and drug development professionals, selecting the optimal infrared detector is paramount for achieving accurate and reliable experimental results. This guide provides a comprehensive comparison of **Indium** Antimonide (InSb) detectors with other common alternatives, supported by key performance data and detailed experimental methodologies.

**Indium** Antimonide (InSb) detectors are a cornerstone technology for mid-wavelength infrared (MWIR) applications, renowned for their high sensitivity and rapid response times. As a photovoltaic detector, InSb generates a voltage in response to incident infrared radiation, a characteristic that contributes to its excellent performance metrics. However, like all detector technologies, it possesses a unique set of operational parameters that make it more or less suitable for specific applications when compared to other materials such as Mercury Cadmium Telluride (MCT), Lead Sulfide (PbS), Lead Selenide (PbSe), and Vanadium Oxide (VOx) microbolometers.

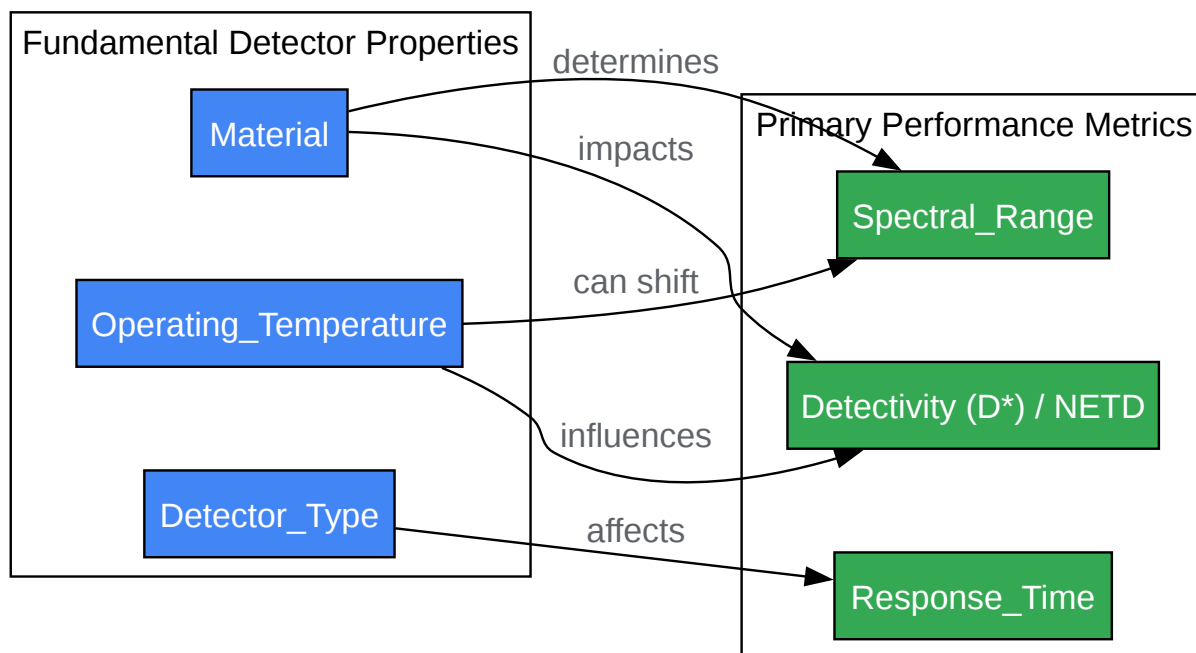
## Quantitative Performance Comparison

To facilitate a clear and objective comparison, the following table summarizes the key performance indicators for InSb and its primary alternatives. These values represent typical

ranges and can vary based on specific detector design, manufacturing processes, and operating conditions.

Parameter	Indium Antimonide (InSb)	Mercury Cadmium Telluride (MCT)	Lead Sulfide (PbS)	Lead Selenide (PbSe)	Vanadium Oxide (VOx)
Spectral Range (μm)	1.0 - 5.5[1]	SWIR, MWIR, LWIR (Tunable)	1.0 - 3.0[2]	1.0 - 5.5[2]	LWIR (Typically 8 - 14)
Peak Detectivity (D) (cm·Hz <sup>1/2</sup> /W)*	>1 x 10 <sup>11</sup>	>1 x 10 <sup>11</sup> (MWIR)	1 x 10 <sup>11</sup> (Cooled)	>1 x 10 <sup>10</sup> (Uncooled)[3][4]	Not applicable (NETD used)
Operating Temperature (K)	Cryogenic (~77-80)[5]	Cryogenic (~77) to 200+ (HOT)[6][7]	Uncooled to TE Cooled	Uncooled to TE Cooled[2]	Uncooled (Room Temperature)
Response Time	<1 μs to nanoseconds	Nanoseconds to <1 μs[8]	Microseconds to milliseconds[9][10]	~2 μs[2]	Milliseconds (typically 8-15 ms)[11]
Detector Type	Photovoltaic	Photoconductive/Photovoltaic	Photoconductive	Photoconductive	Thermal (Bolometer)

## Key Performance Indicators Explained



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Key Interdependencies of Infrared Detector Performance Metrics.

## Experimental Protocols

Accurate and reproducible data are the bedrock of scientific advancement. The following sections outline the methodologies for measuring the key performance parameters of infrared detectors.

### Measurement of Specific Detectivity (D)\*

Specific detectivity ( $D^*$ ) is a primary figure of merit for comparing the sensitivity of different infrared detectors. It normalizes the signal-to-noise ratio to a 1 Hz bandwidth and a 1 cm<sup>2</sup> detector area.

Experimental Setup:

- Infrared Source: A calibrated blackbody radiation source with a precisely controllable temperature.

- Chopper: A mechanical chopper to modulate the infrared radiation at a specific frequency (e.g., 1 kHz).
- Detector under Test (DUT): The infrared detector (InSb, MCT, PbS, or PbSe) mounted in a dewar with a temperature controller to maintain its specified operating temperature. For cryogenic detectors, a liquid nitrogen or closed-cycle Stirling cooler is used.
- Preamplifier: A low-noise preamplifier matched to the impedance of the detector.
- Lock-in Amplifier: To measure the root-mean-square (RMS) signal voltage from the detector at the chopping frequency.
- True RMS Voltmeter: To measure the RMS noise voltage from the detector with the blackbody source turned off.
- Optics: A lens or mirror system to focus the radiation from the blackbody onto the detector's active area.
- Apertures: To precisely define the area of the blackbody source and the distance to the detector.

#### Methodology:

- System Calibration: The radiant power incident on the detector is calculated using the Stefan-Boltzmann law, considering the blackbody temperature, the areas of the blackbody aperture and the detector, the distance between them, and the transmission of any optics.
- Signal Measurement: The blackbody source is set to a known temperature (e.g., 500 K). The infrared radiation is modulated by the chopper, and the resulting AC signal from the detector is amplified and measured using the lock-in amplifier.
- Noise Measurement: The blackbody source is turned off or blocked. The RMS noise voltage from the detector is measured over a specific bandwidth using the true RMS voltmeter.
- D Calculation:\* The specific detectivity is calculated using the following formula:

$$D^* = (\sqrt{A} * \sqrt{\Delta f}) / NEP$$

Where:

- $A$  is the detector area in  $\text{cm}^2$ .
- $\Delta f$  is the measurement bandwidth in Hz.
- NEP is the Noise Equivalent Power, calculated as the incident radiant power that produces a signal-to-noise ratio of 1.

## Measurement of Spectral Response

The spectral response characterizes the detector's sensitivity as a function of the wavelength of the incident radiation.

Experimental Setup:

- **Broadband Infrared Source:** A stable source of infrared radiation, such as a Globar or a high-temperature blackbody.
- **Monochromator or Fourier Transform Infrared (FTIR) Spectrometer:** To select and scan through specific wavelengths of infrared radiation.
- **Detector under Test (DUT):** Mounted and cooled as described for the  $D^*$  measurement.
- **Reference Detector:** A detector with a known and flat spectral response over the wavelength range of interest (e.g., a pyroelectric detector).
- **Chopper and Lock-in Amplifier:** Used with the monochromator setup to improve the signal-to-noise ratio.

Methodology (using a Monochromator):

- The broadband infrared radiation is passed through the monochromator.
- The output of the monochromator, a narrow band of infrared radiation, is directed alternately to the DUT and the reference detector.

- The signals from both detectors are recorded at each wavelength as the monochromator scans through the desired spectral range.
- The spectral response of the DUT is calculated by dividing its measured signal at each wavelength by the signal from the reference detector and multiplying by the known spectral response of the reference detector.

## Measurement of Response Time

Response time characterizes how quickly a detector can respond to a change in incident radiation. It is often defined as the time it takes for the detector output to rise from 10% to 90% of its final value in response to a step input of radiation.

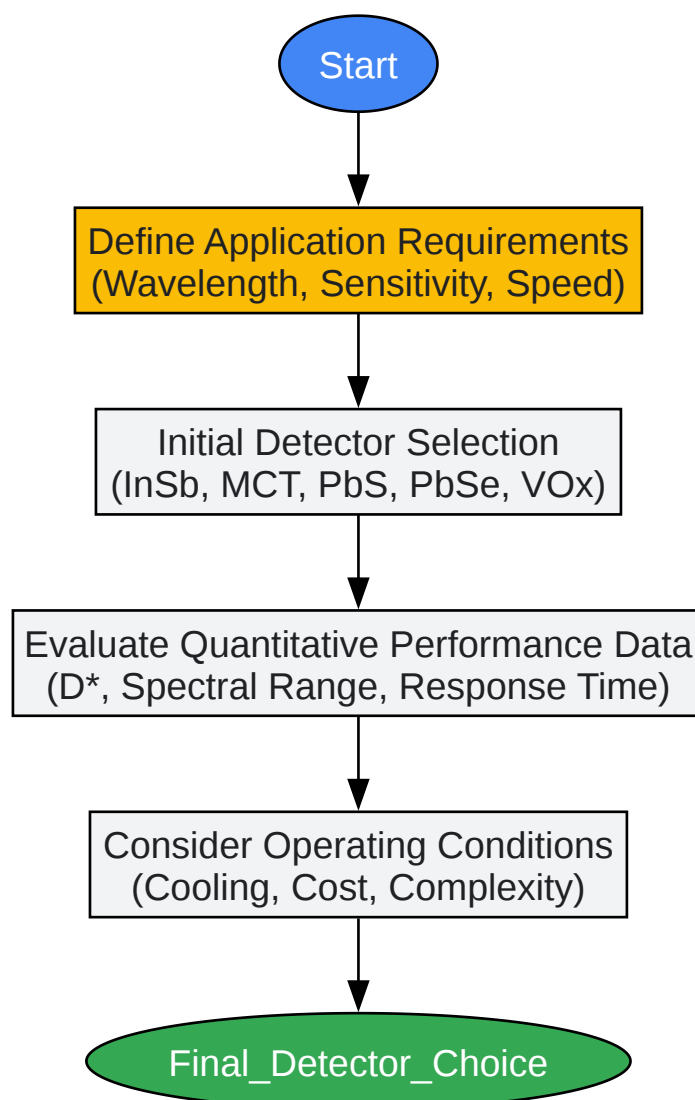
### Experimental Setup:

- Pulsed Infrared Source: A pulsed infrared laser or a high-speed modulated LED with a known, fast rise time.
- Detector under Test (DUT): Connected to a high-speed preamplifier.
- High-Speed Oscilloscope: To capture and measure the detector's output waveform.

### Methodology:

- The detector is illuminated with a short pulse of infrared radiation from the pulsed source.
- The output signal from the detector is captured by the high-speed oscilloscope.
- The rise time (and fall time) of the detector's output pulse is measured directly from the oscilloscope trace.
- The response time is often limited by the RC time constant of the detector and its associated electronics.

## Logical Workflow for Detector Selection



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Decision workflow for selecting an appropriate infrared detector.

## Conclusion

**Indium** Antimonide (InSb) infrared detectors offer exceptional performance, particularly in the mid-wavelength infrared spectrum, characterized by high detectivity and fast response times. This makes them an ideal choice for a wide range of scientific and research applications where sensitivity and speed are critical. However, their cryogenic cooling requirement introduces complexity and cost compared to uncooled alternatives like VOx microbolometers or thermoelectrically cooled PbS and PbSe detectors. Mercury Cadmium Telluride (MCT) detectors provide greater flexibility in tuning the spectral response but can be a more

expensive option. Ultimately, the selection of the most suitable infrared detector hinges on a thorough evaluation of the specific experimental requirements, weighing the trade-offs between performance, operating conditions, and cost. This guide provides the foundational data and methodologies to make an informed decision.

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- To cite this document: BenchChem. [comparative performance of indium antimonide (InSb) in infrared detectors]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b141171#comparative-performance-of-indium-antimonide-insb-in-infrared-detectors>]

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